

# Solubility of 3,4-Dimethoxyphenylacetone in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: 3,4-Dimethoxyphenylacetone

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## Abstract

**3,4-Dimethoxyphenylacetone**, also known as Veratryl acetone, is a chemical intermediate with applications in the synthesis of pharmaceuticals, such as  $\alpha$ -methyl-dopa<sup>[1]</sup>. A comprehensive understanding of its solubility profile in various organic solvents is critical for its synthesis, purification, formulation, and overall handling in a laboratory setting. This technical guide provides an overview of the known solubility characteristics of **3,4-**

**Dimethoxyphenylacetone**, detailed experimental protocols for quantitative solubility determination, and visual representations of relevant chemical pathways. While specific quantitative solubility data is sparse in publicly available literature, this guide furnishes qualitative data and robust methodologies for researchers to determine these parameters empirically.

## Physicochemical Properties

A brief summary of the key physicochemical properties of **3,4-Dimethoxyphenylacetone** is presented below. These properties inherently influence its solubility behavior.

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O <sub>3</sub>
Molecular Weight	194.23 g/mol
CAS Number	776-99-8
Appearance	Light yellow to orange clear liquid
Boiling Point	154-158 °C (at 12 mmHg)[1]
Density	~1.115 g/mL at 25 °C[1]

## Solubility Profile

A thorough search of scientific literature and chemical databases did not yield specific quantitative solubility data (e.g., g/L or mol/L) for **3,4-Dimethoxyphenylacetone** in a range of common organic solvents. However, qualitative descriptions have been reported and are summarized in the table below.

Solvent	Solubility Description
Water	Insoluble[1][2]
Chloroform	Sparingly Soluble[2]
Methanol	Slightly Soluble[2]

Note: The terms "sparingly" and "slightly" soluble indicate that the compound has limited solubility in these solvents under standard conditions. For precise applications, experimental determination is strongly recommended.

## Experimental Protocols for Solubility Determination

To obtain quantitative solubility data, a standardized experimental protocol is required. The following section details a reliable gravimetric method for determining the solubility of **3,4-Dimethoxyphenylacetone** in an organic solvent of interest.

## Gravimetric Solubility Determination

This method involves creating a saturated solution at a controlled temperature, separating the undissolved solute, and quantifying the dissolved amount by solvent evaporation.

Materials:

- **3,4-Dimethoxyphenylacetone**
- Selected organic solvent (e.g., ethanol, acetone, ethyl acetate)
- Analytical balance
- Temperature-controlled shaker or water bath
- Vials with screw caps
- Centrifuge
- Syringe filters (0.2  $\mu\text{m}$ , solvent-compatible)
- Pre-weighed collection vials

Procedure:

- Preparation of Supersaturated Solution:
  - Add an excess amount of **3,4-Dimethoxyphenylacetone** to a vial containing a known volume or mass of the chosen organic solvent. An excess is confirmed by the presence of undissolved solid.
  - Seal the vial tightly to prevent solvent evaporation.
- Equilibration:
  - Place the vial in a temperature-controlled shaker or water bath set to the desired experimental temperature (e.g., 25 °C).

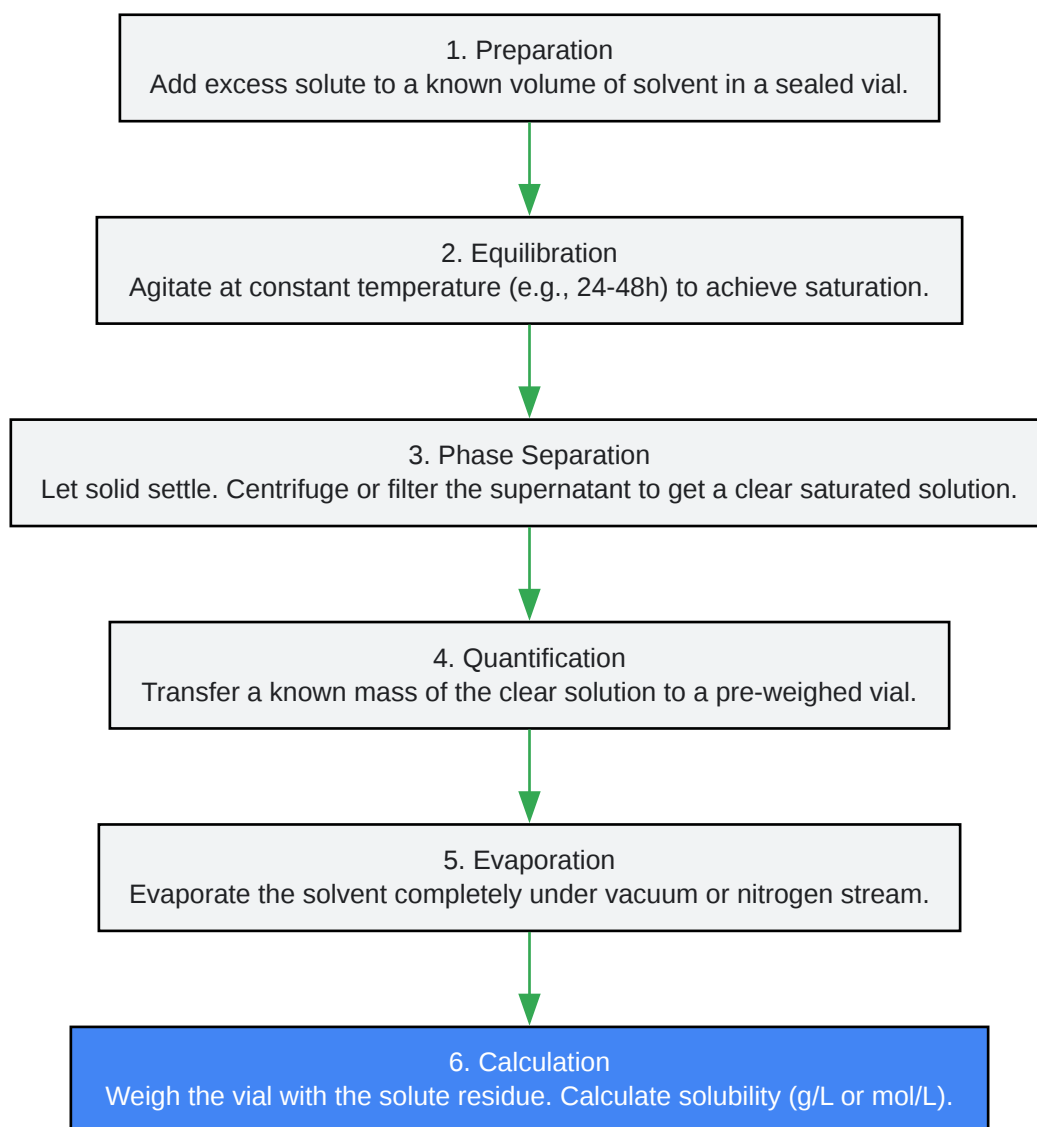
- Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure that equilibrium between the dissolved and undissolved solute is reached.
- Phase Separation:
  - After equilibration, allow the vial to rest in the temperature-controlled bath for at least 2 hours to let the undissolved solid settle.
  - To separate the solid from the liquid phase, either:
    - Centrifugation: Centrifuge the vial at a moderate speed, ensuring the temperature remains constant.
    - Filtration: Carefully draw the supernatant using a syringe and pass it through a 0.2  $\mu\text{m}$  syringe filter into a pre-weighed collection vial. This step must be performed quickly to minimize temperature changes and solvent evaporation.
- Quantification:
  - Weigh the collection vial containing the clear, saturated solution to determine the mass of the solution.
  - Evaporate the solvent from the collection vial under a gentle stream of nitrogen or in a vacuum oven at a temperature that does not degrade the solute.
  - Once the solvent is fully evaporated, weigh the vial again to determine the mass of the dissolved **3,4-Dimethoxyphenylacetone**.
- Calculation:
  - Calculate the solubility using the following formula:  $\text{Solubility (g/L)} = (\text{Mass of dissolved solute (g)} / \text{Volume of solvent (L)})$
  - The mass of the solvent can be calculated by subtracting the mass of the dissolved solute from the total mass of the solution. The volume of the solvent can be determined from its mass and density at the experimental temperature.

## Visualization of Workflows and Pathways

Diagrams are essential for visualizing complex processes. The following sections provide Graphviz diagrams for a typical solubility determination workflow and a relevant synthetic pathway for **3,4-Dimethoxyphenylacetone**.

### Experimental Workflow for Solubility Determination

The following diagram illustrates the logical flow of the gravimetric method described above.

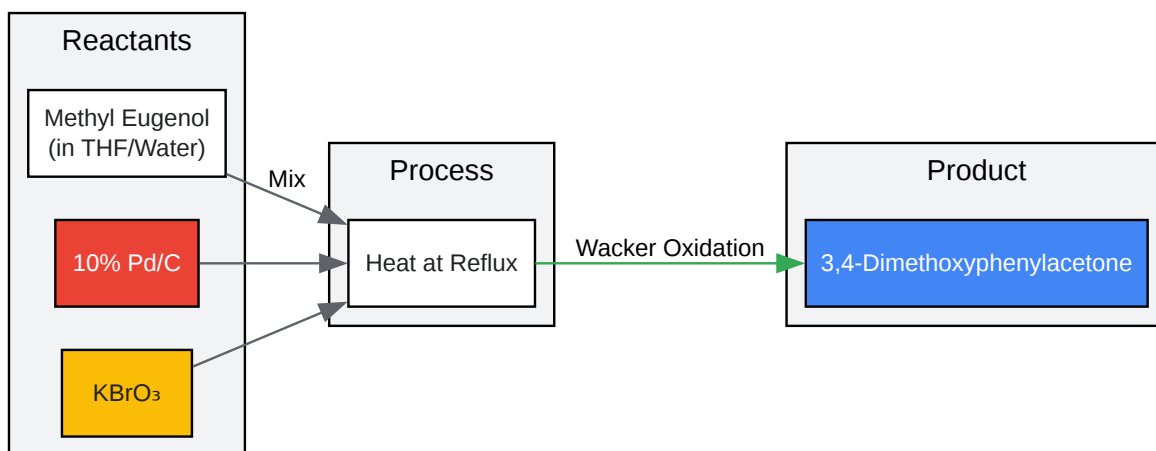


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Caption: A simplified workflow for the experimental determination of solubility.

## Synthetic Pathway: Wacker Oxidation of Methyl Eugenol

**3,4-Dimethoxyphenylacetone** can be synthesized via the Wacker oxidation of methyl eugenol. This process uses a palladium catalyst to oxidize the alkene.



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Caption: Synthesis of **3,4-Dimethoxyphenylacetone** via Wacker oxidation.

## Conclusion

While quantitative solubility data for **3,4-Dimethoxyphenylacetone** in organic solvents remains a gap in the scientific literature, qualitative assessments confirm it is insoluble in water with limited solubility in chloroform and methanol. This guide provides a robust and detailed experimental protocol for researchers to determine precise solubility values, which are essential for advancing research, development, and formulation activities involving this compound. The provided workflows and pathways serve as clear visual aids for these complex chemical processes.

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## References

- 1. 3,4-Dimethoxyphenylacetone, 97% | Fisher Scientific [fishersci.ca]
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